

An In-depth Technical Guide to Anagrelide and the Related Compound Rafeigrelide

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Compound of Interest

Compound Name: *Rafeigrelide*

Cat. No.: *B1680502*

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Disclaimer: Initial searches for "Afigrelide" did not yield any specific results. The following guide focuses on the well-documented compound Anagrelide, which is likely the intended subject of inquiry, and its derivative, **Rafeigrelide**.

This technical guide provides a comprehensive overview of the chemical structure, properties, and mechanism of action of Anagrelide, a medication used to treat essential thrombocythemia. Information on the related compound **Rafeigrelide** is also included. This document is intended for researchers, scientists, and drug development professionals.

Chemical Structure and Properties

Anagrelide is an imidazoquinazoline derivative. Its chemical structure and properties, along with those of **Rafeigrelide**, are summarized below.

Chemical Identifiers

Identifier	Anagrelide	Rafeigrelide
IUPAC Name	6,7-dichloro-3,5-dihydro-1H-imidazo[2,1-b]quinazolin-2-one ^{[1][2]}	6,7-dichloro-3,3-dimethyl-1,5-dihydroimidazo[2,1-b]quinazolin-2-one ^[3]
SMILES	<chem>O=C1CN2Cc3c(ccc(Cl)c3Cl)NC2=N1</chem> ^[2]	<chem>CC1(C)C(=O)NC2=NC3=C(CN21)C=C(C=C3Cl)Cl</chem>
CAS Number	68475-42-3 ^[1]	1029711-88-3

Physicochemical Properties

Property	Anagrelide	Rafigrelide
Molecular Formula	C ₁₀ H ₇ Cl ₂ N ₃ O	C ₁₂ H ₁₁ Cl ₂ N ₃ O
Molecular Weight	256.09 g/mol	284.14 g/mol

Mechanism of Action

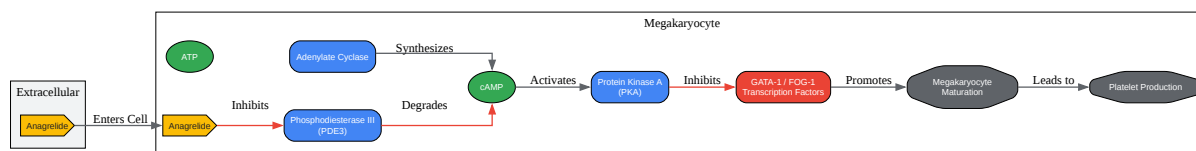
Anagrelide's primary therapeutic effect is the reduction of platelet count in the blood. This is achieved through a multi-faceted mechanism of action.

The principal mechanism involves the inhibition of the maturation of megakaryocytes, the precursor cells to platelets in the bone marrow. While the precise mechanism is not fully elucidated, it is known that Anagrelide is an inhibitor of phosphodiesterase III (PDE III). This inhibition disrupts the normal signaling pathways required for megakaryocyte development, leading to a decrease in platelet production.

At higher doses than those required for platelet reduction, Anagrelide also exhibits anti-platelet aggregation effects, which are also attributed to its PDE III inhibitory activity.

Signaling Pathway

The proposed signaling pathway for Anagrelide's effect on megakaryocyte maturation is depicted below. Inhibition of PDE III leads to an increase in intracellular cyclic AMP (cAMP) levels. This elevation in cAMP is thought to interfere with the transcription factors, such as GATA-1 and FOG-1, that are essential for megakaryocytopoiesis, thereby arresting the maturation process.



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References

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